

4-Chlorophenylmagnesium bromide safety data sheet (SDS) handling precautions

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Compound of Interest

Compound Name: 4-Chlorophenylmagnesium
bromide

Cat. No.: B1294585

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Safe Handling of 4-Chlorophenylmagnesium Bromide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety precautions and handling procedures for **4-Chlorophenylmagnesium bromide**. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of experimental outcomes. This compound, a Grignard reagent, is highly reactive and poses significant hazards if not managed correctly.

Hazard Identification and Classification

4-Chlorophenylmagnesium bromide is a highly flammable and corrosive substance that reacts violently with water.[1][2][3][4] It is typically supplied as a solution in a flammable organic solvent, such as diethyl ether or a mixture of tetrahydrofuran (THF) and toluene, which contributes significantly to its hazardous properties.

Primary Hazards:

- **Flammability:** Extremely flammable liquid and vapor.[3][5] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[2][4]

- **Water Reactivity:** Reacts violently with water, releasing flammable gases that may ignite spontaneously.[2][3][4][6]
- **Corrosivity:** Causes severe skin burns and serious eye damage.[2][3][4][5]
- **Health Hazards:** Harmful if swallowed and may be fatal if it enters the airways (aspiration hazard).[2][6] Vapors can cause drowsiness, dizziness, and respiratory tract irritation.[1][5][6] Prolonged or repeated exposure may lead to skin dryness or cracking and potential damage to organs such as the liver and kidneys.[1][6]
- **Peroxide Formation:** May form explosive peroxides upon prolonged storage, especially when exposed to air or light.[1][2][3]

Quantitative Safety Data

The following tables summarize key quantitative safety data for **4-Chlorophenylmagnesium bromide** and its common solvents.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C6H4BrClMg	[1][7]
Molecular Weight	215.76 g/mol	[1][5][7]
Appearance	Gray to brown-black liquid	[1]
Density	Approximately 0.850 - 1.005 g/mL at 25°C	[1]
Flash Point	-40°C (-40°F) for solution in diethyl ether	[1]
	-21°C (-5.8°F) for solution in THF/toluene	[6]
	-13.0°C (8.6°F) for solution in 2-methyltetrahydrofuran	[8]
Water Solubility	Reacts violently	[1][9]

Table 2: Exposure Limits for Common Solvents

Chemical Name	ACGIH (TWA)	ACGIH (STEL)	NIOSH (IDLH)	OSHA (PEL)	Source
Ethyl Ether	400 ppm	500 ppm	1900 ppm	400 ppm (1200 mg/m ³)	[1]

No specific exposure limits have been established for **4-Chlorophenylmagnesium bromide** itself.[\[1\]](#)

Handling and Storage Protocols

Strict adherence to proper handling and storage procedures is mandatory to mitigate the risks associated with **4-Chlorophenylmagnesium bromide**.

Handling:

- Inert Atmosphere: Handle the reagent under an inert atmosphere, such as nitrogen or argon, to prevent contact with air and moisture.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[10\]](#)
- Ventilation: All work must be conducted in a well-ventilated chemical fume hood.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, sparks, and other sources of ignition.[\[1\]](#)[\[2\]](#)[\[3\]](#) Use spark-proof tools and explosion-proof equipment.[\[1\]](#)[\[3\]](#)[\[10\]](#)
- Grounding: Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)[\[3\]](#)[\[10\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical splash goggles, a face shield, flame-retardant lab coat, and chemical-resistant gloves.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Water Contact: Do not allow the reagent to come into contact with water or moisture.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Storage:

- Location: Store in a cool, dry, well-ventilated area designated for flammable and corrosive materials.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Conditions: Keep containers tightly closed and store under an inert gas like nitrogen.^{[1][2][3]} Protect from direct sunlight and heat.^{[2][3]}
- Peroxide Formation: Containers should be dated upon opening and periodically tested for the presence of peroxides.^{[1][2][3]} If crystal formation is observed, it may indicate peroxide formation, and the container should be considered extremely dangerous and handled only by professionals.^{[1][2]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential for the safe handling of **4-Chlorophenylmagnesium bromide**.

- Eye and Face Protection: Wear chemical splash goggles and a face shield.^{[1][3]} Eyewash stations and safety showers must be readily accessible.^[1]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., butyl rubber or Teflon) and a flame-retardant lab coat.^{[1][3]} Inspect gloves before each use.^[5]
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^{[1][3]}

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^{[1][2][3]}
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.^{[1][2][3]}
- Inhalation: Remove the individual from the exposure area to fresh air. If not breathing, give artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention.^{[1][3]}
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

Fire and Spill Response

Fire-Fighting Measures:

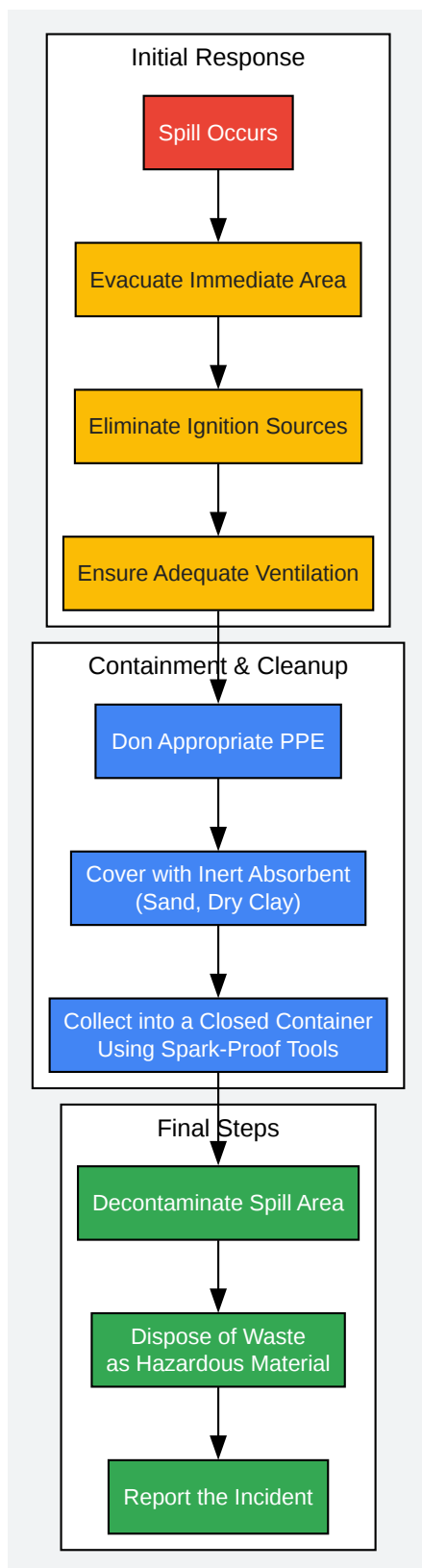
- Suitable Extinguishing Media: Use dry chemical, dry sand, limestone powder, or sodium chloride-based extinguishers.[\[2\]](#)[\[6\]](#)
- Unsuitable Extinguishing Media: DO NOT USE WATER, carbon dioxide, or foam, as these will react violently with the Grignard reagent.[\[2\]](#)[\[6\]](#)[\[10\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[3\]](#)

Spill Response:

- Immediate Actions: Evacuate the area and eliminate all ignition sources.[\[3\]](#)[\[4\]](#) Ensure adequate ventilation.
- Containment and Cleanup: Absorb the spill with an inert, dry material such as sand, silica gel, or a universal binder.[\[3\]](#)[\[4\]](#) Do not use combustible materials like sawdust.[\[3\]](#)
- Disposal: Collect the absorbed material in a suitable, closed container for disposal.[\[3\]](#)[\[5\]](#) Do not expose the spilled material to water.[\[3\]](#)

Logical Workflow for Spill Management

The following diagram illustrates the logical steps for responding to a **4-Chlorophenylmagnesium bromide** spill.



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